

# BRL-15572: Application Notes and Protocols for Electrophysiology Studies

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## Compound of Interest

Compound Name: BRL-15572

Cat. No.: B1231536

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## Introduction

**BRL-15572** is a potent and selective antagonist of the serotonin 5-HT<sub>1D</sub> receptor subtype. Its high affinity and approximately 60-fold selectivity over the closely related 5-HT<sub>1B</sub> receptor make it a valuable pharmacological tool for elucidating the physiological and pathological roles of 5-HT<sub>1D</sub> receptors in the central and peripheral nervous systems.<sup>[1]</sup> This document provides detailed application notes and protocols for the use of **BRL-15572** in electrophysiological studies, enabling researchers to investigate its effects on neuronal excitability, synaptic transmission, and ion channel function.

The 5-HT<sub>1D</sub> receptor is a G-protein coupled receptor that primarily functions as a presynaptic inhibitory autoreceptor and heteroreceptor, modulating the release of serotonin and other neurotransmitters, such as glutamate.<sup>[1]</sup> By blocking the activation of these receptors, **BRL-15572** is expected to increase neurotransmitter release, thereby providing a means to study the downstream effects of enhanced synaptic transmission.

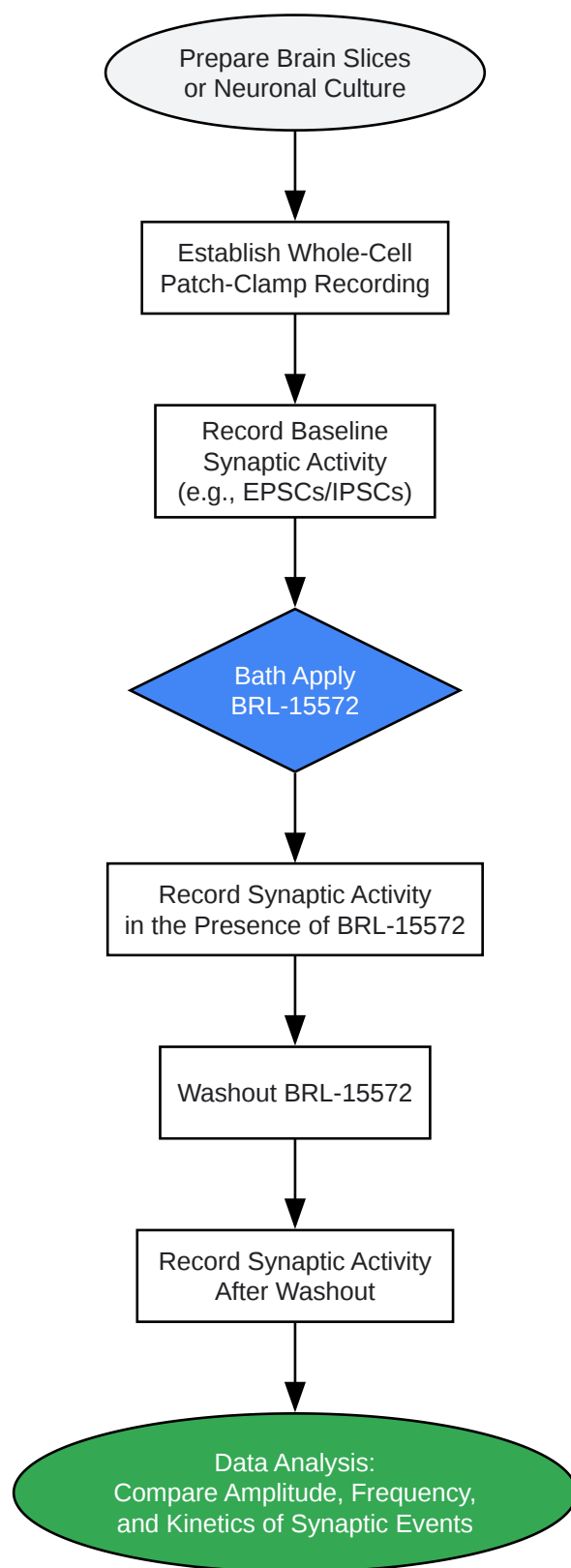
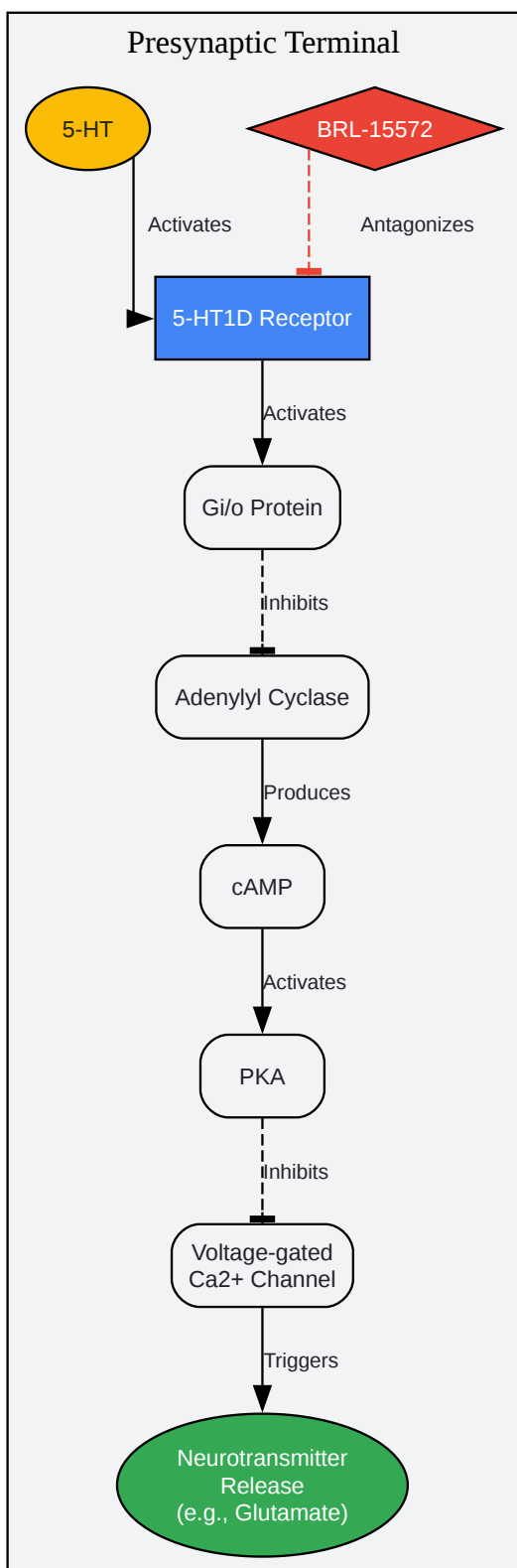
## Data Presentation

The following table summarizes the key pharmacological data for **BRL-15572**, which is essential for designing and interpreting electrophysiology experiments.

Parameter	Value	Species/System	Reference
Binding Affinity (pKi)	7.9	Human 5-HT1D receptors expressed in CHO cells	[2]
Selectivity	~60-fold higher affinity for 5-HT1D over 5-HT1B receptors	Human receptors expressed in CHO cells	[2]
Functional Activity	Partial agonist in [35S]GTPyS binding and cAMP accumulation assays	Recombinant human 5-HT1D receptors	[2]
pEC50 in [35S]GTPyS assay	8.1	h5-HT1D receptors in CHO cell membranes	[3]
pKB in cAMP assay	7.1	h5-HT1D receptors	[2]

## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathway of the 5-HT1D receptor and a typical experimental workflow for studying the effects of **BRL-15572** using patch-clamp electrophysiology.



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## References

- 1. Role of 5-HT1 receptor subtypes in the modulation of pain and synaptic transmission in rat spinal superficial dorsal horn - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Role of 5-HT(1) receptor subtypes in the modulation of pain and synaptic transmission in rat spinal superficial dorsal horn - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Recent advances in 5-HT1B/1D receptor antagonists and agonists and their potential therapeutic applications - PubMed [pubmed.ncbi.nlm.nih.gov]
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